

# Confirming GSK2801 Specificity with the Inactive Control GSK8573: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

In the pursuit of selective therapeutic agents, the validation of a compound's specificity for its intended target is paramount. This guide provides a comparative analysis of **GSK2801**, a potent and selective inhibitor of the BAZ2A and BAZ2B bromodomains, and its structurally related but biologically inactive control compound, GSK8573. The use of such inactive controls is crucial for distinguishing on-target effects from off-target or non-specific cellular responses, thereby ensuring the reliability of experimental findings.

## **Data Presentation: A Head-to-Head Comparison**

The following table summarizes the key quantitative data comparing the biochemical and cellular activities of **GSK2801** and its inactive control, GSK8573.

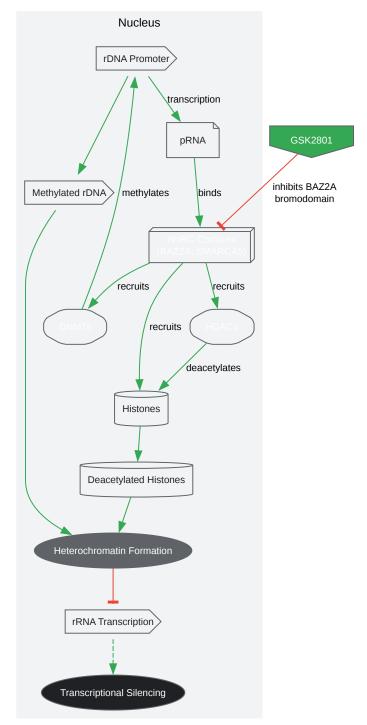


Parameter	GSK2801	GSK8573 (Inactive Control)	Reference(s)
Target Binding Affinity (ITC, Kd)			
BAZ2A	257 nM	Inactive	[1][2]
BAZ2B	136 nM	Inactive	[1][2]
Off-Target Binding Affinity (ITC, Kd)			
BRD9	1.2 μΜ	1.04 μΜ	[2][3]
TAF1L	3.2 μΜ	Not reported	[2]
Cellular Target Engagement (FRAP)	Displaces GFP- BAZ2A from chromatin	No effect on GFP- BAZ2A localization	[4][5]
Chemoproteomic Profiling (HuT-78 cells)	Dose-dependent reduction of BAZ2A/B binding	No binding to BAZ2A/B up to 50 μM	[4][5]

## **Mandatory Visualization**

Below are diagrams illustrating the relevant biological pathway and experimental workflows for confirming **GSK2801** specificity.





BAZ2A/NoRC Signaling Pathway in rDNA Silencing

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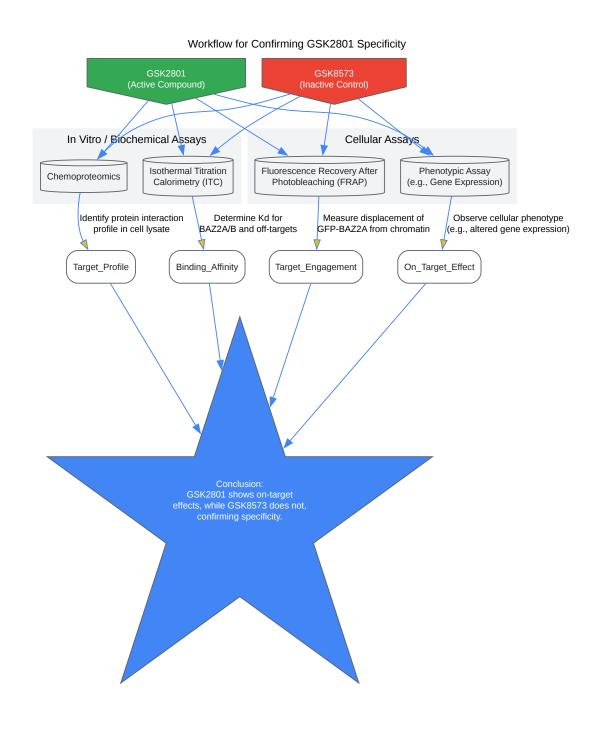






Caption: BAZ2A is a key component of the Nucleolar Remodeling Complex (NoRC), which mediates ribosomal DNA (rDNA) silencing through the recruitment of histone deacetylases (HDACs) and DNA methyltransferases (DNMTs), leading to heterochromatin formation. **GSK2801** inhibits the bromodomain of BAZ2A, thereby disrupting this process.





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